

Technical Guide: In Vitro Susceptibility Testing Protocols using Ertapenem Disodium

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Compound of Interest

Compound Name: Ertapenem (disodium)

Cat. No.: B12395692

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Abstract & Strategic Utility

Ertapenem is a Group 1 carbapenem with a unique pharmacokinetic profile (high protein binding, long half-life) and a distinct spectrum of activity. Unlike Group 2 carbapenems (imipenem, meropenem), ertapenem has limited activity against *Pseudomonas aeruginosa* and *Acinetobacter* spp. However, its critical utility in the laboratory lies in its status as the most sensitive phenotypic indicator for KPC (*Klebsiella pneumoniae* carbapenemase) production.

In drug development and clinical surveillance, Ertapenem susceptibility testing is the "canary in the coal mine." Resistance to ertapenem often precedes resistance to other carbapenems in Enterobacterales. Consequently, protocols involving ertapenem require rigorous environmental controls due to the molecule's thermal instability and specific pH requirements.[1]

This guide details the handling, testing, and interpretation of Ertapenem Disodium, emphasizing the Broth Microdilution (BMD) gold standard and Disk Diffusion methods, aligned with CLSI M100-Ed34 and EUCAST v14.0 standards.

Critical Reagent Handling: The "Cold Chain" Rule

Scientific Rationale: Ertapenem disodium is significantly less stable than meropenem or imipenem in solution. Hydrolysis of the

-lactam ring occurs rapidly at ambient temperatures, leading to "false resistance" (elevated MICs) due to drug degradation rather than bacterial resistance.

Reagent Preparation Protocol

- Storage: Store lyophilized powder at -20°C or below.
- Solvent: Dissolve in Sterile Water for Injection or 10 mM Phosphate Buffer (pH 7.2). Avoid unbuffered saline for long-term stock storage as pH fluctuations accelerate hydrolysis.
- Stock Concentration: Prepare a master stock at 1000 µg/mL or 10,000 µg/mL.
- Usage Rule:
 - Immediate Use: Use within 2 hours if kept at room temperature (20-25°C).
 - Short-Term: Stable for 6 hours at 2-8°C.
 - Frozen: Aliquot immediately and freeze at -70°C. Do not refreeze.



Self-Validating Step: Always run a reference strain (E. coli ATCC 25922) with every frozen aliquot thawed. If the MIC deviates by >1 log₂ dilution from the expected range (0.004–0.016 µg/mL), discard the batch.

Protocol A: Broth Microdilution (BMD) – The Gold Standard

Scope: Quantitative determination of Minimum Inhibitory Concentration (MIC).

Materials

- Medium: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
 - Validation: Ca²⁺ (20-25 mg/L) and Mg²⁺ (10-12.5 mg/L). Incorrect cation levels alter outer membrane permeability, affecting carbapenem uptake.

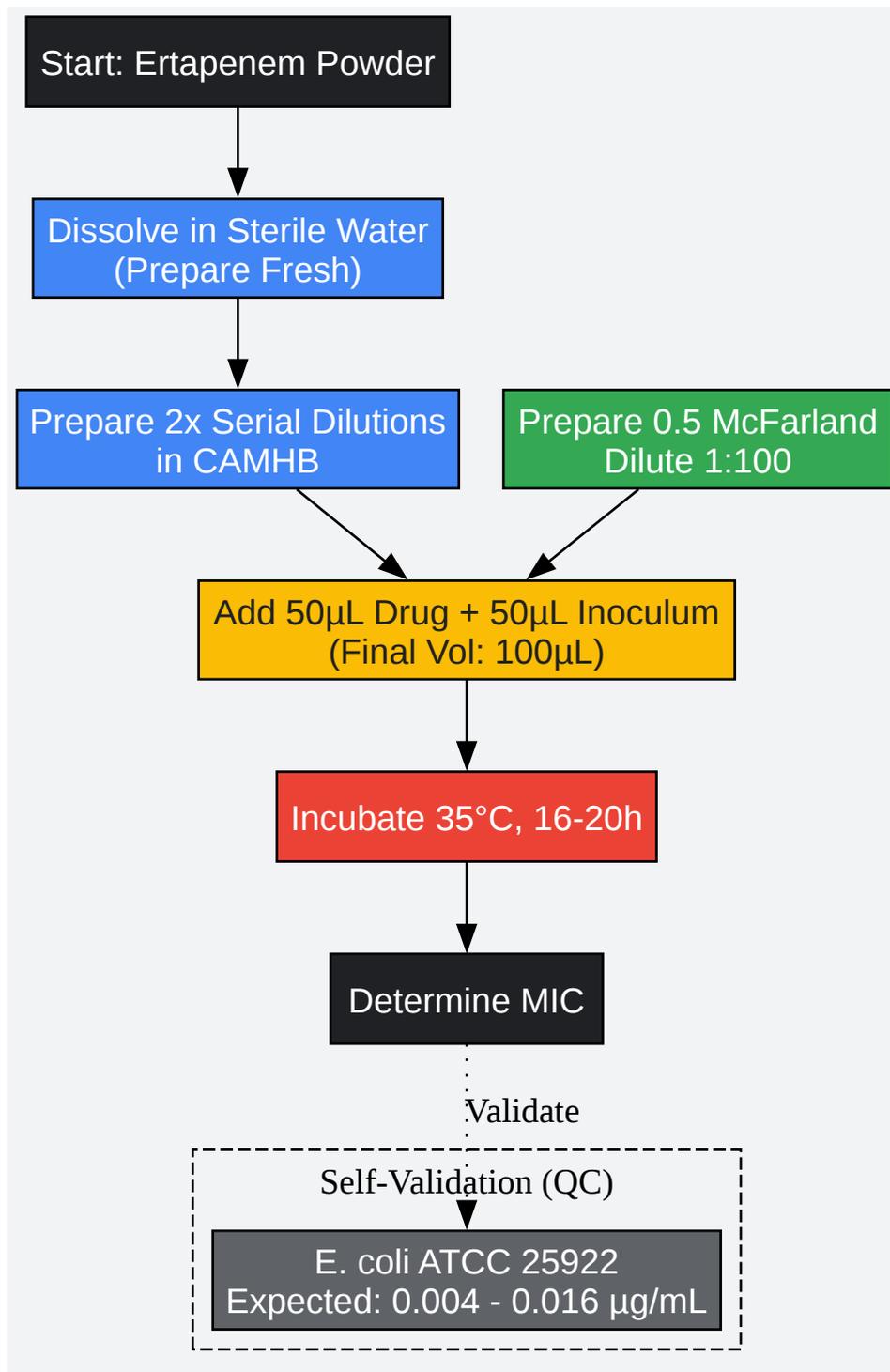
- Plates: 96-well polystyrene plates (U-bottom).
- Inoculum: 0.5 McFarland standard (CFU/mL).

Step-by-Step Workflow

- Dilution Series Preparation:
 - Prepare 2x concentrations of Ertapenem in CAMHB.
 - Range: 0.002 µg/mL to 32 µg/mL (covers QC and high-level resistance).
 - Dispense 50 µL of 2x drug solution into columns 1-10.
 - Dispense 50 µL of drug-free CAMHB into columns 11 (Growth Control) and 12 (Sterility Control).
- Inoculum Preparation (Direct Colony Suspension):
 - Select 3-5 isolated colonies from an 18-24h non-selective agar plate.
 - Suspend in saline to match 0.5 McFarland turbidity.[2]
 - Dilution: Dilute this suspension 1:100 in CAMHB. This is the "Inoculum Broth."
 - Target Density:
CFU/mL in the final well.
- Inoculation:
 - Add 50 µL of the Inoculum Broth to wells 1-11.
 - Add 50 µL of sterile CAMHB to well 12 (Sterility Control).
- Incubation:

- Seal plates with perforated adhesive seals (allows gas exchange but prevents evaporation).
- Incubate at 35°C ± 2°C for 16–20 hours in ambient air.
- Reading:
 - Record the MIC as the lowest concentration showing complete inhibition of visible growth.
 - Note: Trailing growth is rare with carbapenems; distinct buttons usually form.

BMD Workflow Diagram



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Caption: Figure 1. Broth Microdilution workflow for Ertapenem, emphasizing the convergence of drug dilution and inoculum preparation.

Protocol B: Disk Diffusion (Kirby-Bauer)

Scope: Routine screening and qualitative categorization.

Materials

- Disk: Ertapenem 10 µg.
- Agar: Mueller-Hinton Agar (MHA).[3]
 - Depth Rule: Agar depth must be 4 mm ± 0.5 mm. Thinner agar = false susceptibility (larger zones); Thicker agar = false resistance.

Procedure

- Inoculum: Prepare 0.5 McFarland suspension.
- Lawn Application: Dip a sterile cotton swab into the suspension. Press against the tube wall to remove excess fluid.[2] Streak the MHA plate in three directions (60° rotation) to ensure a confluent lawn.
- Disk Application: Apply the 10 µg Ertapenem disk within 15 minutes of inoculation.
- Incubation: Invert plates and incubate at 35°C for 16–18 hours.
- Measurement: Measure the diameter of the zone of inhibition to the nearest millimeter using reflected light.

Data Analysis & Interpretation

Ertapenem breakpoints differ slightly between CLSI and EUCAST, particularly in how they handle the "Intermediate" range.

Table 1: Interpretive Criteria for Enterobacterales (2024)

Standard	Method	Susceptible (S)	Intermediate (I) / ATU	Resistant (R)
CLSI M100-Ed34	MIC (µg/mL)	≤ 0.5	1	≥ 2
Disk (10µg)	≥ 22 mm	19 – 21 mm	≤ 18 mm	
EUCAST v14.0	MIC (mg/L)	≤ 0.5	- (See Note 1)	> 0.5
Disk (10µg)	≥ 25 mm	-	< 25 mm	

Note 1 (EUCAST): EUCAST does not define an Intermediate category for Ertapenem in Enterobacterales; organisms >0.5 mg/L are considered Resistant. The disk breakpoint is stricter (≥ 25 mm) to ensure high sensitivity for carbapenemase detection.

Table 2: Quality Control Ranges (CLSI)

Organism	MIC Range (µg/mL)	Disk Zone (mm)
<i>E. coli</i> ATCC 25922	0.004 – 0.016	29 – 36
<i>P. aeruginosa</i> ATCC 27853	2 – 8	13 – 19
<i>K. pneumoniae</i> ATCC 700603	0.06 – 0.25	27 – 33

Advanced Application: The "Ertapenem Screen" for Carbapenemases

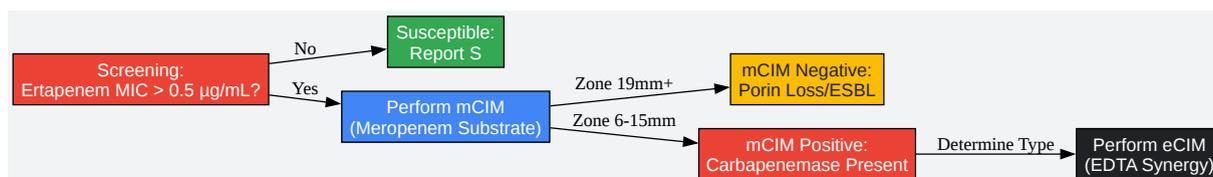
Ertapenem is the primary trigger for the Carbapenem Inactivation Method (mCIM) or molecular testing. Because KPC and some metallo-beta-lactamases hydrolyze ertapenem more efficiently than meropenem in early stages, "silent" carbapenemase producers often show elevated Ertapenem MICs while remaining susceptible to Meropenem.

Screening Algorithm

- Trigger: Is Ertapenem MIC > 0.5 µg/mL OR Zone < 22 mm?
- Action: Perform mCIM (Modified Carbapenem Inactivation Method).

- Note: While the standard mCIM uses a Meropenem disk as the substrate, the decision to run the test is driven by the Ertapenem result.
- Differentiation: If mCIM is positive, perform eCIM (EDTA-modified) to distinguish Serine Carbapenemases (KPC) from Metallo-beta-lactamases (NDM, VIM).

Carbapenemase Detection Logic Diagram



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Caption: Figure 2. Diagnostic algorithm utilizing Ertapenem non-susceptibility as the primary trigger for carbapenemase confirmation.

Troubleshooting & Optimization

- Issue: E. coli ATCC 25922 MIC is too high (>0.016 µg/mL).
 - Root Cause: Likely degradation of the Ertapenem powder or stock solution. The beta-lactam ring is hydrolyzed by moisture.
 - Fix: Prepare fresh stock from new powder. Ensure incubation does not exceed 20 hours.
- Issue: "Skipped Wells" in BMD (Growth in well 4, no growth in 5, growth in 6).
 - Root Cause: Contamination or splashing during inoculation.
 - Fix: Discard results. Check pipette calibration.
- Issue: Fuzzy zones in Disk Diffusion (Proteus spp.).

- Root Cause: Swarming motility.
- Fix: Ignore the thin film of swarming; measure the distinct margin of heavy growth inhibition.

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